

# Application of Calcium Citrate Malate in Beverage Fortification: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Calcium citrate malate*

CAS No.: 159771-97-8

Cat. No.: B15723049

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## Introduction

**Calcium citrate malate** (CCM) is a highly bioavailable, water-soluble calcium salt that has emerged as a preferred fortificant for various food and beverage products.[1] Its superior absorption, even on an empty stomach, and minimal impact on flavor profile make it an excellent choice for fortifying clear beverages, fruit juices, and other liquid formulations.[2][3] This document provides detailed application notes and experimental protocols for the successful incorporation and evaluation of **calcium citrate malate** in beverage systems.

## Physicochemical Properties of Calcium Citrate Malate

**Calcium citrate malate** is not a single compound but rather a complex salt with a variable composition of calcium, citric acid, and malic acid.[1] Its properties can be influenced by the

molar ratios of its components.

## Solubility

The solubility of **calcium citrate malate** is a key advantage in beverage fortification. It is soluble in both acidic and neutral solutions, which allows for its use in a wide range of products.

[\[4\]](#)

Table 1: Solubility of **Calcium Citrate Malate** and Other Calcium Salts

| Calcium Salt                               | Solubility in Water ( g/100 mL at 20-25°C) | Reference                               |
|--------------------------------------------|--------------------------------------------|-----------------------------------------|
| Calcium Citrate Malate (6:2:3 molar ratio) | ~1.1                                       | <a href="#">[2]</a>                     |
| Calcium Citrate Malate (5:2:2 molar ratio) | ~0.5                                       | <a href="#">[2]</a> <a href="#">[5]</a> |
| Calcium Citrate                            | ~0.096                                     | <a href="#">[2]</a>                     |
| Calcium Malate                             | ~0.4                                       | <a href="#">[2]</a>                     |
| Calcium Carbonate                          | ~0.0014                                    | <a href="#">[2]</a>                     |
| Calcium Phosphate (Tricalcium)             | Poorly soluble                             |                                         |

Note: The solubility of CCM can be influenced by the specific molar ratio of calcium, citrate, and malate, as well as the pH and temperature of the solution.

## Bioavailability of Calcium Citrate Malate in Beverages

Numerous studies have demonstrated the high bioavailability of **calcium citrate malate** from fortified beverages, particularly in comparison to other calcium salts.

Table 2: Comparative Bioavailability of **Calcium Citrate Malate** in Beverages

| Beverage                   | Calcium Source Comparison                          | Key Findings                                                                                                                                                                                                                | Reference |
|----------------------------|----------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Orange Juice               | CCM vs. Tricalcium Phosphate/Calcium Lactate       | The area under the curve (AUC) for serum calcium was 48% greater for CCM. Absorbed calcium was 148 mg for CCM vs. 100 mg for the TCP/CL blend from a 500 mg calcium dose.                                                   | [6]       |
| Orange Juice & Apple Juice | CCM in Orange Juice vs. CCM in Apple Juice         | Fractional calcium absorption was significantly higher from apple juice (42%) compared to orange juice (36%) in women. This difference was attributed to the higher fructose and lower organic acid content of apple juice. | [5]       |
| Diluted Orange Juice       | CCM with additional citrate vs. additional malate  | No significant difference in fractional calcium absorption was found between the two formulations (40.1% for added citrate vs. 40.6% for added malate).                                                                     | [4][7]    |
| Coffee                     | CCM vs. Calcium Carbonate and Tricalcium Phosphate | Coffee fortified with CCM showed the highest calcium content in the final beverage, indicating                                                                                                                              | [8]       |

greater solubility. It also had the greatest purchase intent in sensory evaluations.

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## Experimental Protocols

### Protocol for Preparation of a Calcium Citrate Malate Stock Solution

This protocol describes the preparation of a CCM solution from basic ingredients. Commercially prepared CCM can also be used.

Objective: To prepare a concentrated aqueous solution of **calcium citrate malate**.

Materials:

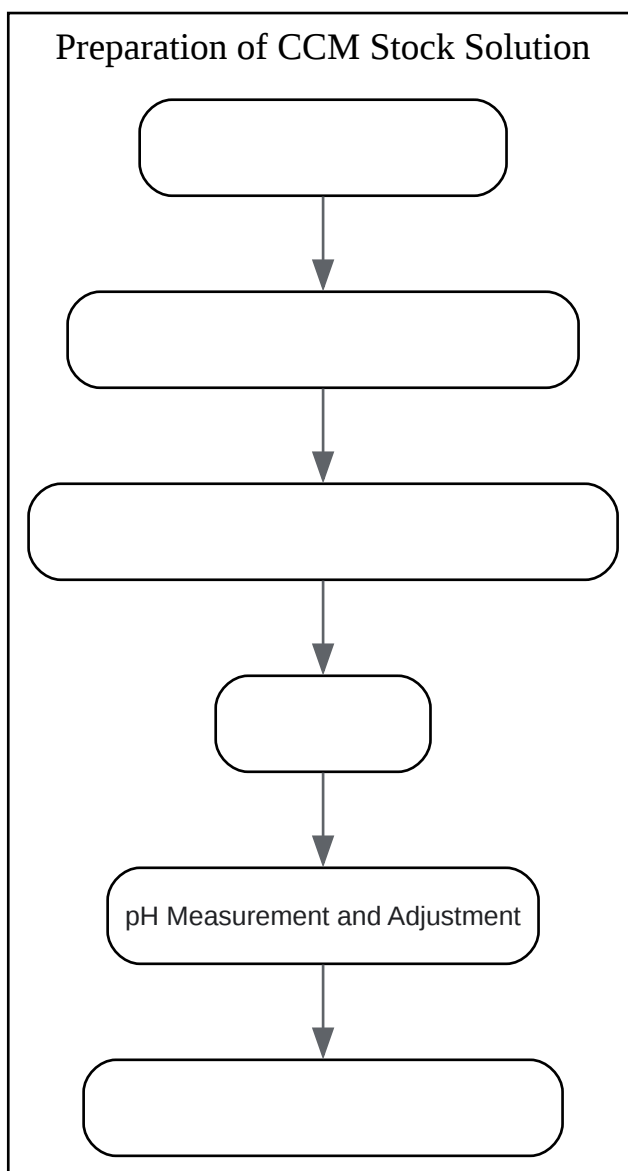
- Calcium Carbonate ( $\text{CaCO}_3$ )
- Citric Acid (Anhydrous)
- L-Malic Acid
- Deionized Water
- Magnetic Stirrer and Stir Bar
- Heating Plate (optional)
- pH Meter
- Weighing Scale

Procedure:

- Determine Molar Ratios: Decide on the desired molar ratio of calcium:citrate:malate. A common ratio is 6:2:3.

- Calculate Reactant Masses: Based on the desired concentration and volume of the stock solution, calculate the required mass of each reactant.
  - Example for a 6:2:3 molar ratio: For a solution providing approximately 50 mg of elemental calcium per mL, one can dissolve 11 g of citric acid and 44 g of malic acid in 1,040 g of water at ambient temperature, and then slowly add 62 g of calcium carbonate.[6]
- Dissolve Acids: In a beaker, add the calculated amount of deionized water. While stirring, dissolve the citric acid and malic acid completely. Gentle heating (40-60°C) can be applied to facilitate dissolution.[4]
- Neutralization: Slowly add the calcium carbonate to the acid solution. Effervescence (release of CO<sub>2</sub>) will occur. Continue stirring until the reaction ceases and the solution becomes clear.
- pH Adjustment (Optional): Check the pH of the final solution. For most beverage applications, a pH between 4.0 and 5.0 is desirable. The pH can be adjusted with a small amount of citric acid or calcium hydroxide if necessary.
- Final Volume and Storage: Adjust the final volume with deionized water if needed. Store the stock solution in a sealed container at room temperature or under refrigeration.

Diagram 1: Workflow for CCM Stock Solution Preparation



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Caption: Workflow for Preparing a **Calcium Citrate Malate** Stock Solution.

## Protocol for Beverage Fortification with **Calcium Citrate Malate**

Objective: To fortify a model beverage system with a target level of calcium using a CCM stock solution.

Materials:

- Base Beverage (e.g., fruit juice, water)
- CCM Stock Solution (prepared as in 4.1)
- Pipettes or Graduated Cylinders
- Mixing Vessel
- Homogenizer or High-Shear Mixer (optional, for beverages with suspended solids)
- pH Meter

#### Procedure:

- **Determine Target Calcium Level:** Define the desired amount of elemental calcium per serving of the beverage (e.g., 100 mg per 240 mL).
- **Calculate Required CCM Volume:** Based on the concentration of the CCM stock solution, calculate the volume needed to achieve the target calcium level in the final beverage volume.
- **Addition of CCM:** With gentle stirring, add the calculated volume of the CCM stock solution to the base beverage.
- **Mixing:** Continue to mix thoroughly to ensure uniform distribution. For beverages prone to separation, homogenization may be necessary.
- **pH Measurement:** Measure the pH of the fortified beverage. The addition of CCM may slightly alter the pH. If necessary, adjust the pH using food-grade acids (e.g., citric acid) or bases.
- **Quality Control:** Take a sample for calcium analysis to confirm the final calcium concentration.

## Protocol for Assessing Physical Stability of the Fortified Beverage

**Objective:** To evaluate the physical stability of the CCM-fortified beverage over time.

**Materials:**

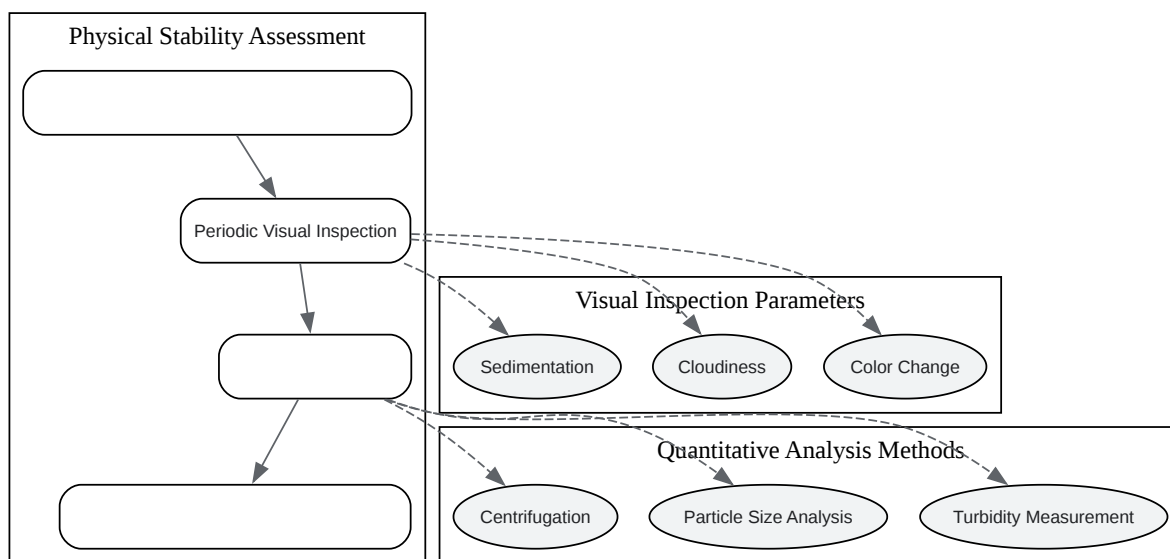
- Fortified Beverage Samples
- Clear Storage Containers (e.g., glass bottles, vials)
- Incubator or Environmental Chamber
- Centrifuge
- Particle Size Analyzer (optional)
- Spectrophotometer or Colorimeter (optional)

**Procedure:**

- **Sample Preparation:** Dispense the fortified beverage into multiple clear containers.
- **Storage Conditions:** Store the samples under desired conditions (e.g., refrigerated at 4°C, room temperature at 25°C, accelerated at 40°C).
- **Visual Inspection:** At regular intervals (e.g., day 0, 1 week, 1 month, 3 months), visually inspect the samples for any signs of instability, such as:
  - Sedimentation or precipitation
  - Cloudiness or haze formation
  - Color change
  - Phase separation
- **Quantitative Analysis (Optional):**
  - **Centrifugation:** Centrifuge a sample of the beverage and measure the volume or weight of any sediment.
  - **Particle Size Analysis:** Measure the particle size distribution to detect any increase in particle size over time, which could indicate aggregation.

- Turbidity Measurement: Use a spectrophotometer to measure the absorbance or a turbidimeter to measure the turbidity of the beverage as an indicator of haze formation.

Diagram 2: Physical Stability Assessment Workflow



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Caption: Workflow for Assessing the Physical Stability of Fortified Beverages.

## Protocol for Sensory Evaluation of Fortified Beverages

Objective: To assess the sensory attributes of the CCM-fortified beverage compared to a control.

Materials:

- Fortified Beverage Sample

- Control (unfortified) Beverage Sample
- Trained Sensory Panelists or Consumer Panel
- Standardized Tasting Booths with controlled lighting and temperature
- Sample Cups (coded with random three-digit numbers)
- Palate Cleansers (e.g., unsalted crackers, room temperature water)
- Sensory Ballots/Software

#### Procedure:

- Test Selection: Choose an appropriate sensory test method.
  - Triangle Test: To determine if there is a perceptible difference between the fortified and control samples.[\[9\]](#)[\[10\]](#) Panelists are presented with three samples (two are the same, one is different) and asked to identify the odd one out.
  - Quantitative Descriptive Analysis (QDA): A trained panel develops a lexicon of sensory attributes (e.g., sweetness, sourness, astringency, aftertaste) and rates the intensity of each attribute for both samples.
  - Consumer Acceptance Test (Hedonic Rating): A large number of consumers rate their overall liking of the product on a scale (e.g., 9-point hedonic scale).[\[11\]](#)
- Sample Preparation and Presentation:
  - Chill both the control and fortified samples to the same serving temperature.
  - Pour equal volumes of each sample into coded cups. The presentation order should be randomized and balanced across panelists.
- Evaluation:
  - Panelists should evaluate the samples in the designated booths.

- Instruct panelists to rinse their mouths with water between samples.
- Panelists record their evaluations on the provided ballots.
- Data Analysis: Analyze the data using appropriate statistical methods (e.g., chi-square for triangle test, ANOVA for QDA and acceptance tests).

## Potential Interactions and Considerations

When fortifying beverages with **calcium citrate malate**, it is important to consider potential interactions with other ingredients:

- Proteins: In milk-based or protein-fortified beverages, the addition of calcium salts can potentially destabilize proteins, leading to aggregation and sedimentation. The impact of CCM on protein stability should be evaluated, and the use of stabilizers like pectin or carboxymethylcellulose may be necessary.
- Vitamins and Minerals: Calcium can interfere with the absorption of certain minerals, such as iron and zinc.[\[12\]](#) If the beverage is also fortified with these minerals, their bioavailability should be assessed in the final product. It is recommended to separate the intake of calcium and iron supplements by at least two hours.[\[12\]](#)
- Phytic Acid and Oxalic Acid: Foods high in phytic acid (e.g., whole grains) and oxalic acid (e.g., spinach) can reduce calcium absorption.[\[13\]](#) While less of a concern in clear juices, this should be considered in plant-based milk alternatives or smoothies.
- Stabilizers: In some beverage systems, especially those with a neutral pH or containing proteins, stabilizers may be required to keep the calcium in suspension and prevent sedimentation.

## Conclusion

**Calcium citrate malate** is a highly effective fortificant for a wide range of beverages due to its excellent solubility and bioavailability. By following the detailed protocols for preparation, fortification, and evaluation outlined in these application notes, researchers and product developers can successfully create stable, palatable, and nutritionally enhanced beverages.

Careful consideration of potential interactions with other beverage components is crucial for ensuring the quality and efficacy of the final product.

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## References

- [1. Calcium citrate malate - Wikipedia \[en.wikipedia.org\]](#)
- [2. WO1991019692A2 - Calcium citrate malate composition - Google Patents \[patents.google.com\]](#)
- [3. lohmann-minerals.com \[lohmann-minerals.com\]](#)
- [4. US5186965A - Calcium citrate malate composition - Google Patents \[patents.google.com\]](#)
- [5. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
- [6. prepchem.com \[prepchem.com\]](#)
- [7. ifst.org \[ifst.org\]](#)
- [8. CN115644452A - Preparation method and application of calcium citrate malate - Google Patents \[patents.google.com\]](#)
- [9. bevsource.com \[bevsource.com\]](#)
- [10. Testing for sensory threshold in drinking water with added calcium: a first step towards developing a calcium fortified water - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. flavorsum.com \[flavorsum.com\]](#)
- [12. goodrx.com \[goodrx.com\]](#)
- [13. drugs.com \[drugs.com\]](#)
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